

A Technical Guide to (3-Aminopropyl)triethoxysilane (APTES)

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Compound of Interest

Compound Name: 3-Aminopropyltriethoxysilane

Cat. No.: B15543147

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(3-Aminopropyl)triethoxysilane, commonly abbreviated as APTES, is an organosilicon compound extensively utilized by researchers, scientists, and drug development professionals. [1] Its bifunctional nature, featuring a terminal primary amine and a hydrolyzable triethoxysilyl group, makes it a versatile coupling agent for a wide array of applications.[1] This guide provides an in-depth overview of the core chemical and physical properties of APTES.

Core Chemical and Physical Properties

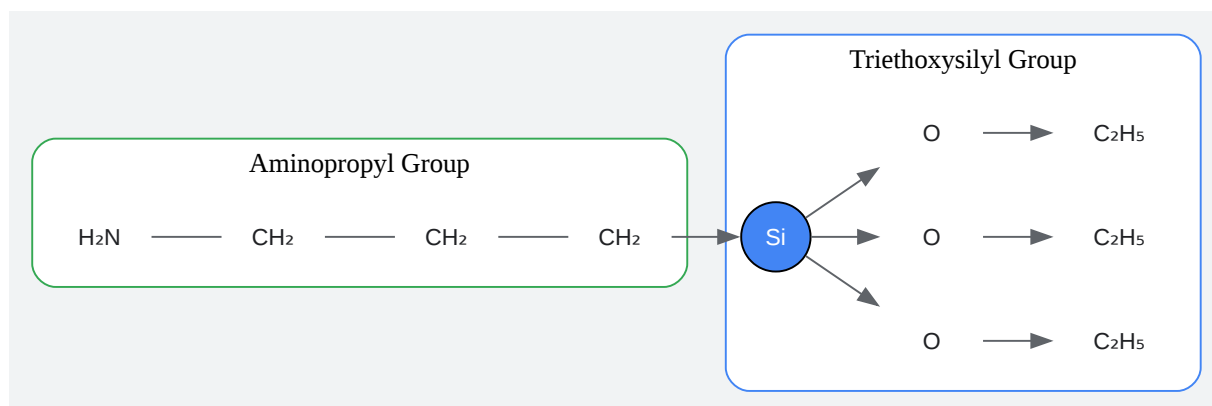
APTES is a colorless to pale yellow liquid at room temperature.[1] It is characterized by its ability to functionalize surfaces, promoting adhesion between inorganic substrates and organic polymers.[1][2] Key quantitative data for APTES are summarized in the table below.

Property	Value	Source
Chemical Formula	$C_9H_{23}NO_3Si$	[1][3][4][5]
Molecular Weight	221.37 g/mol	[1][3][6]
Linear Formula	$H_2N(CH_2)_3Si(OC_2H_5)_3$	[4][6]
Density	0.946 g/mL at 25 °C	[1][7]
Boiling Point	217 °C	[1][3][7]
Melting Point	-70 °C	[1][3]
CAS Number	919-30-2	[1][6]

Chemical Structure and Reactivity

The structure of APTES allows it to act as a molecular bridge. The triethoxysilyl group can hydrolyze in the presence of moisture to form reactive silanol groups. These silanols can then condense with hydroxyl groups on the surface of inorganic materials like glass and silica, forming stable siloxane bonds (-Si-O-Si-). The aminopropyl group at the other end of the molecule provides a reactive site for covalent attachment to organic molecules.

Below is a diagram representing the chemical structure of APTES.



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Chemical structure of (3-Aminopropyl)triethoxysilane (APTES).

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